

Comprehensive Safety and Handling Guide for ISAM-140

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Compound of Interest

Compound Name: ISAM-140

Cat. No.: B1672192

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This document provides essential safety and logistical information for the handling of **ISAM-140**, a potent and highly selective A2B adenosine receptor antagonist. Adherence to these guidelines is critical to ensure personnel safety and proper disposal.

Core Safety and Handling Protocols

Safe handling of **ISAM-140** requires strict adherence to established laboratory safety protocols. The following procedures are mandatory for all personnel working with this compound.

1.1. Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The required PPE for handling **ISAM-140** is outlined below.

PPE Category	Required Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory Protection	Suitable respirator

1.2. Engineering Controls

To minimize inhalation exposure, **ISAM-140** should only be handled in areas with adequate ventilation.^[1] A chemical fume hood is recommended for all procedures involving the solid compound or solutions. An accessible safety shower and eye wash station must be available in the immediate work area.^[1]

1.3. Handling and Storage

- Handling: Avoid inhalation of dust and contact with eyes and skin.^[1] Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.^[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.^[1] Protect from direct sunlight and sources of ignition.^[1] Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.^[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

2.1. Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area.^[1]
- Ventilate: Ensure adequate ventilation of the area.
- Contain Spillage: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.^[1]
- Absorb: For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.^[1]
- Clean-up: Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]
- Dispose: Dispose of contaminated material in accordance with institutional and local regulations.^[1]

2.2. First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]

2.3. Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide fire extinguishers.[\[1\]](#)
- Special Hazards: During combustion, irritant fumes may be emitted.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and protective clothing.[\[1\]](#)

Disposal Plan

Proper disposal of **ISAM-140** and its containers is essential to prevent environmental contamination.

- Unused Product: Dispose of contents to an approved waste disposal plant.[\[1\]](#) Do not dispose of down the drain unless explicitly permitted by local regulations for specific, neutralized, and

diluted solutions.

- Contaminated Materials: Any materials that have come into contact with **ISAM-140**, including personal protective equipment, should be treated as hazardous waste and disposed of accordingly.
- Containers: Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.

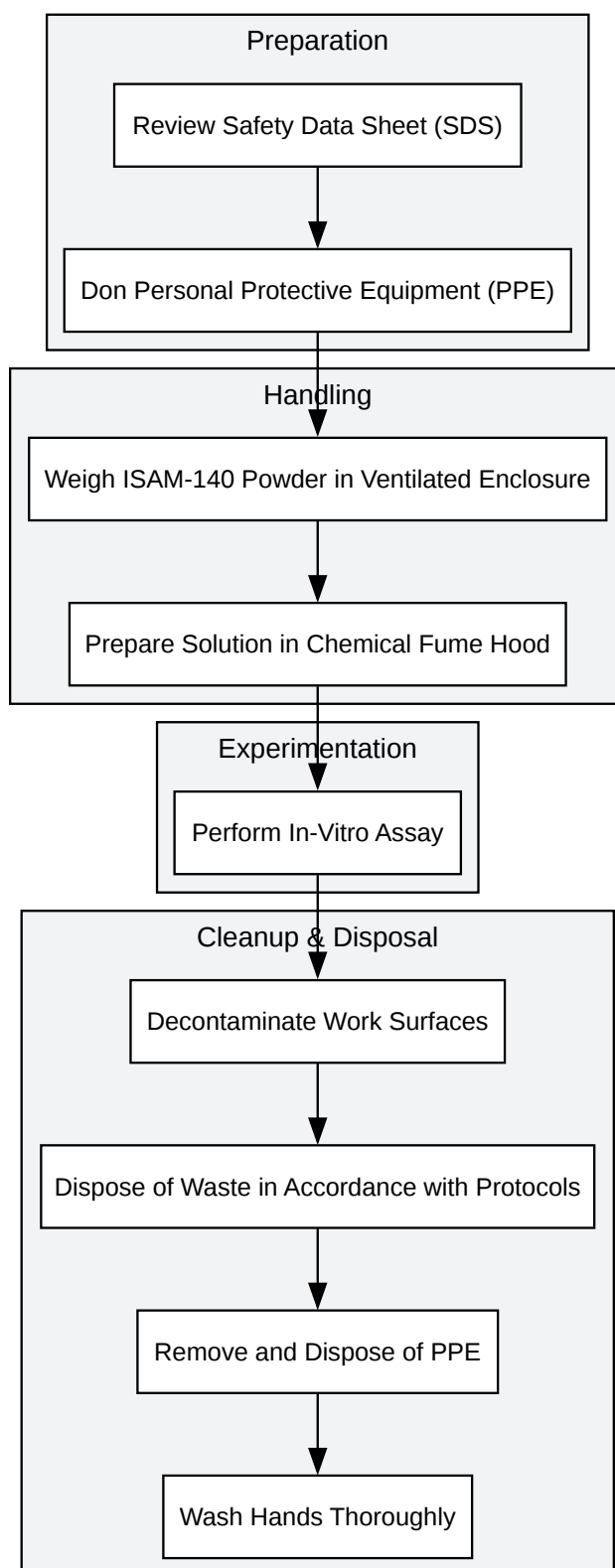
Quantitative Data Summary

The following table summarizes key quantitative data for **ISAM-140**.

Property	Value
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₃
Molecular Weight	337.38 g/mol
Appearance	White solid
Storage Temperature (Powder)	-20°C
Storage Temperature (in Solvent)	-80°C

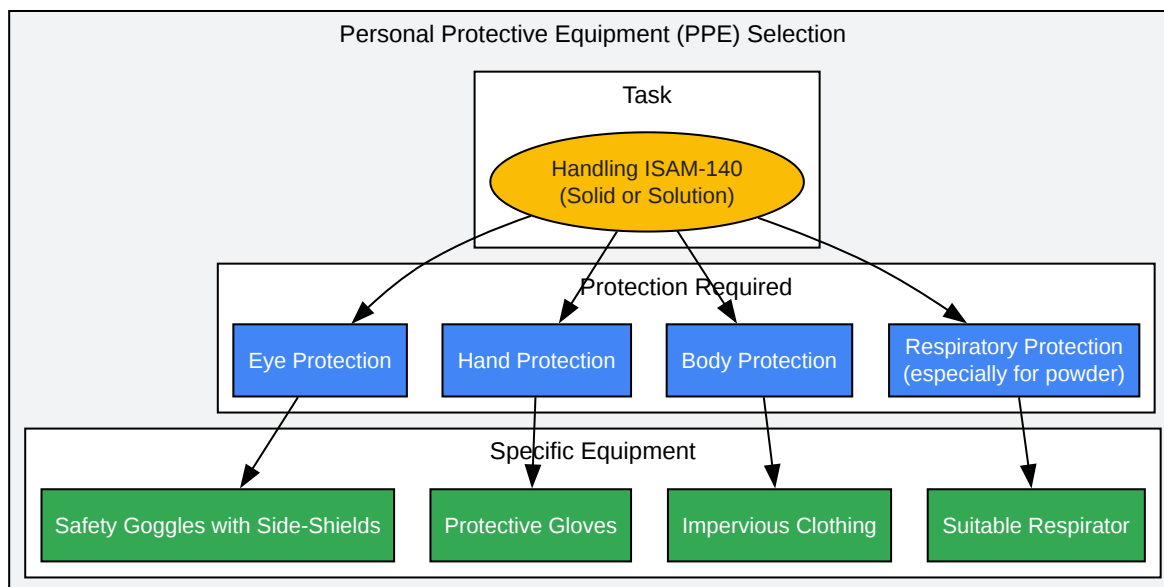
Experimental Workflow and Safety Relationships

The following diagrams illustrate a typical workflow for handling **ISAM-140** and the logical relationships for selecting appropriate personal protective equipment.



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Fig. 1: General workflow for handling **ISAM-140** in a laboratory setting.



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Fig. 2: Logical relationships for PPE selection when handling **ISAM-140**.

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References

- 1. gaiaca.com [gaiaca.com]
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